

Personal protective equipment for handling 11-Hydroxyprogesterone

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Compound of Interest

Compound Name: 11-Hydroxyprogesterone

Cat. No.: B1198595

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Essential Safety and Handling Guide for 11-Hydroxyprogesterone

This guide provides crucial safety protocols and operational procedures for researchers, scientists, and drug development professionals handling **11-Hydroxyprogesterone**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Risk Assessment

11-Hydroxyprogesterone is a steroid and a metabolite of progesterone.[1][2] While some safety data sheets (SDS) indicate that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is prudent to treat it as a pharmaceutical-related compound of unknown potency.[3][4] The toxicological properties have not been fully investigated.[5] Potential routes of exposure include inhalation, skin contact, and eye contact, which may cause irritation.[5] Therefore, minimizing all chemical exposures is a critical precautionary measure.[6]

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against exposure. The following equipment is mandatory when handling **11-Hydroxyprogesterone**, particularly in its powdered form.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or tightly fitting safety glasses with side-shields. [4] [7]	Protects eyes from airborne powder and splashes.
Hand Protection	Compatible, chemical-resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves must be inspected before use and hands should be washed and dried after removal. [4] [7]
Body Protection	A lab coat is required. [6] Consider sleeve covers for added protection of forearms. [8]	Protects skin and personal clothing from contamination.
Respiratory Protection	Generally not required for small quantities with adequate engineering controls. [3] However, a NIOSH/MSHA-approved respirator should be used if weighing outside of a ventilated enclosure or if dust is generated. [7]	Prevents inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedure

This section details the procedural workflow for safely handling **11-Hydroxyprogesterone** from initial preparation to final disposal.

3.1 Preparation and Weighing

Handling powdered chemicals requires special care to prevent aerosolization.[\[9\]](#)

- **Designate a Work Area:** Set up a designated area for handling the compound. Cover the work surface with absorbent bench paper.[\[8\]](#)[\[9\]](#)
- **Use Engineering Controls:** Whenever possible, handle the powdered form of **11-Hydroxyprogesterone** within a chemical fume hood, biological safety cabinet, or an

exhausted balance enclosure.[6][10] This is the most effective way to prevent exposure to airborne substances.[6]

- Weighing Procedure:
 - Use an enclosed balance to minimize the spread of powder.[9]
 - Use weigh boats to reduce the chance of spills.[9]
 - Avoid pouring the powder directly from the bottle. Use a spatula or small scoops to transfer the powder in several small increments.[9]
 - Keep the container closed as much as possible to avoid accidental spillage.[9]

3.2 Dissolution and Use

- Solvent Addition: If preparing a solution, add the solvent directly to the vial containing the pre-weighed powder inside the fume hood.
- Handling Solutions: When working with the dissolved compound, continue to wear all required PPE. Work over disposable bench covers to easily contain any spills.[9]
- Post-Handling Decontamination: After completing the work, decontaminate the exterior of vials and any equipment used.[9] Clean the designated work area using wet cleaning methods or a HEPA vacuum; avoid dry sweeping.[9]

Emergency Procedures

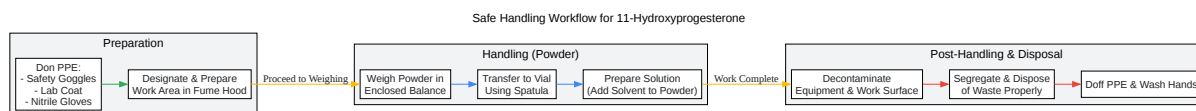
Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[4][5][7]
Skin Contact	Remove contaminated clothing and shoes immediately. Flush the affected skin with plenty of soap and water for at least 15 minutes.[4][5][7]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][5] Seek medical attention.[5]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical aid.[4][5]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and accidental exposure.

- **Chemical Waste:** All unused **11-Hydroxyprogesterone** and solutions should be disposed of as hazardous chemical waste. Offer excess and expired materials to a licensed hazardous material disposal company.[4]
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, including gloves, bench paper, weigh boats, and pipette tips, must be collected in a suitable, closed container for disposal.[7]
- **Regulations:** Ensure that all federal, state, and local regulations regarding the disposal of this material are strictly followed.[4]

Workflow for Safe Handling of 11-Hydroxyprogesterone



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Caption: Workflow for handling **11-Hydroxyprogesterone**.

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